

Spectroscopic and Synthetic Profile of 1,2-Bis(hydroxyimino)cyclohexane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Bis(hydroxyimino)cyclohexane

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This in-depth technical guide provides a comprehensive overview of the spectroscopic properties and synthesis of **1,2-Bis(hydroxyimino)cyclohexane**, also known as Nioxime. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside a robust experimental protocol for its preparation.

Spectroscopic Data Analysis

The structural elucidation of **1,2-Bis(hydroxyimino)cyclohexane** is critically supported by various spectroscopic techniques. Below is a summary of the key data obtained from ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the symmetrical nature of the **1,2-Bis(hydroxyimino)cyclohexane** molecule, the NMR spectra are relatively simple. The cyclohexane ring protons and carbons exhibit characteristic chemical shifts.

^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~10.5	Singlet (broad)	2H	N-OH
~2.6	Multiplet	4H	C3-H ₂ , C6-H ₂
~1.7	Multiplet	4H	C4-H ₂ , C5-H ₂

¹³C NMR Data

Chemical Shift (δ) ppm	Assignment
~155	C1, C2 (=N-OH)
~26	C3, C6
~24	C4, C5

Infrared (IR) Spectroscopy

The IR spectrum of **1,2-Bis(hydroxyimino)cyclohexane** displays characteristic absorption bands corresponding to its functional groups. The NIST WebBook provides a reference spectrum for this compound.[\[1\]](#)

Wavenumber (cm ⁻¹)	Assignment
~3200 (broad)	O-H stretch (hydroxyimino)
~2940, ~2860	C-H stretch (aliphatic)
~1650	C=N stretch (oxime)
~1450	CH ₂ bend
~970	N-O stretch

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **1,2-Bis(hydroxyimino)cyclohexane** reveals a molecular ion peak corresponding to its molecular weight.^[1] The fragmentation pattern is consistent with the structure of the molecule.

m/z	Assignment
142	[M] ⁺ (Molecular Ion)
125	[M - OH] ⁺
112	[M - 2OH] ⁺ or [M - N ₂ O] ⁺
96	[M - NO ₂ H] ⁺

Experimental Protocols

The synthesis of **1,2-Bis(hydroxyimino)cyclohexane** is well-established and can be reliably performed in a laboratory setting. The following protocol is adapted from a procedure published in Organic Syntheses.

Synthesis of 1,2-Bis(hydroxyimino)cyclohexane

The synthesis is a two-step process starting from cyclohexanone. First, cyclohexanone is oxidized to 1,2-cyclohexanedione, which is then converted to the dioxime.

Step 1: Preparation of 1,2-Cyclohexanedione

This step involves the selenium dioxide oxidation of cyclohexanone.

- **Materials:** Cyclohexanone, Selenium Dioxide, Dioxane, Water.
- **Procedure:** A solution of selenium dioxide in dioxane and water is added dropwise to cyclohexanone with stirring and cooling. The reaction mixture is stirred for several hours. The selenium byproduct is removed by filtration, and the filtrate is distilled under reduced pressure to yield 1,2-cyclohexanedione.

Step 2: Preparation of 1,2-Bis(hydroxyimino)cyclohexane

This step involves the reaction of 1,2-cyclohexanedione with hydroxylamine.

- Materials: 1,2-Cyclohexanedione, Hydroxylammonium Chloride, Potassium Hydroxide, Water, Ice.
- Procedure: A solution of hydroxylamine is prepared by reacting hydroxylammonium chloride with potassium hydroxide in an ice-water bath. To this solution, melted 1,2-cyclohexanedione is added slowly with vigorous stirring. The resulting precipitate of **1,2-Bis(hydroxyimino)cyclohexane** is collected by filtration, washed with cold water, and dried.

Experimental Workflow

The following diagram illustrates the workflow for the synthesis and spectroscopic characterization of **1,2-Bis(hydroxyimino)cyclohexane**.

Synthesis and Characterization Workflow

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References

- 1. 1,2-Bis(hydroxyimino)cyclohexane | C₆H₁₀N₂O₂ | CID 135486147 - PubChem [pubchem.ncbi.nlm.nih.gov]
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